

Safe handling and storage procedures for 2-Amino-5-hydroxypyridine

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Compound of Interest

Compound Name: 2-Amino-5-hydroxypyridine

Cat. No.: B3426958

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Technical Support Center: 2-Amino-5-hydroxypyridine

This guide provides essential information for the safe handling and storage of **2-Amino-5-hydroxypyridine**, addressing potential issues researchers, scientists, and drug development professionals may encounter.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-5-hydroxypyridine**?

A1: **2-Amino-5-hydroxypyridine** is considered hazardous. Key hazards include:

- Toxicity: It can be toxic if swallowed, in contact with skin, or inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Irritation: It is known to cause skin and serious eye irritation.[\[1\]](#)[\[4\]](#)[\[5\]](#) It may also cause respiratory irritation.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure personal safety, the following PPE should be worn:

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles are necessary.[\[1\]](#)

- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[1][4][6]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Q3: What should I do in case of accidental exposure?

A3: Immediate action is crucial in case of exposure:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if the person feels unwell.[5][7]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water.[1][5][7] If skin irritation occurs, seek medical advice.[5]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical attention.[1][5][7]
- Ingestion: If swallowed, call a poison center or doctor immediately. Rinse the mouth with water.[1][3]

Q4: How should I properly store **2-Amino-5-hydroxypyridine**?

A4: Proper storage is essential for maintaining the chemical's stability and ensuring safety:

- Store in a cool, dry, and well-ventilated area.[4][6]
- Keep the container tightly closed and store in the original container.[3][6][7]
- Store away from incompatible materials and foodstuff containers.[6] Some sources recommend refrigeration.[5][8]

Q5: What materials are incompatible with **2-Amino-5-hydroxypyridine**?

A5: Avoid contact with the following substances:

- Strong oxidizing agents[1][4]

- Strong acids[1][4]
- Acid anhydrides[1]
- Acid chlorides[1]

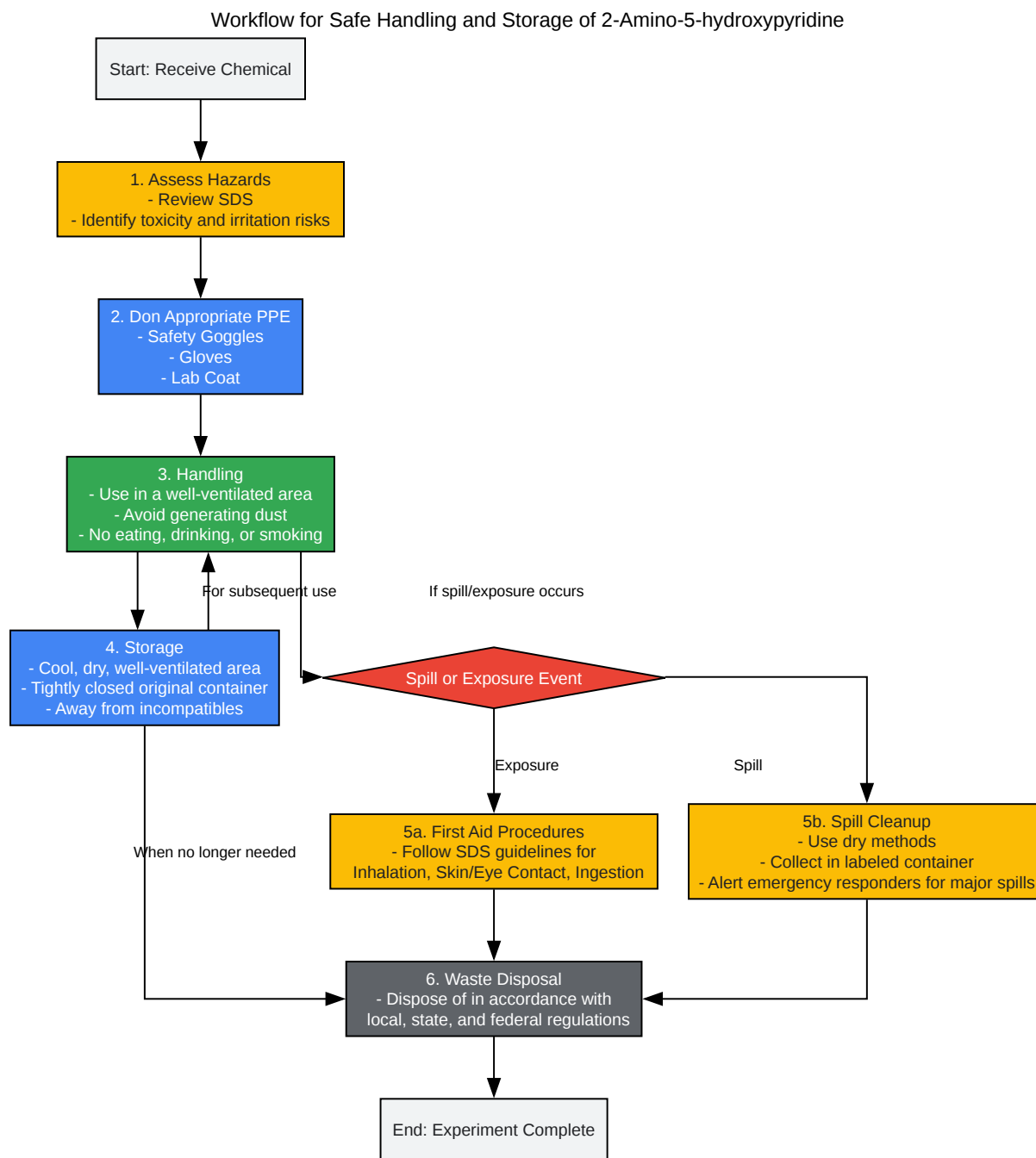
Q6: What are the correct procedures for cleaning up a spill?

A6: For minor spills, remove all ignition sources and clean up immediately using dry procedures to avoid generating dust. Place the spilled material in a suitable, labeled container for waste disposal. For major spills, evacuate the area, move upwind, and alert emergency responders.
[6]

Quantitative Data Summary

Property	Value	Source
Melting Point	170-176 °C	[4]
Boiling Point	~298 °C (with thermal decomposition)	[4]
Flash Point	203.5 °C	[4]
Vapor Pressure	0.007 Pa at 20 °C	[4]

Experimental Workflow: Safe Handling and Storage



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Caption: Safe handling and storage workflow for **2-Amino-5-hydroxypyridine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. lobachemie.com [lobachemie.com]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. fishersci.com [fishersci.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. 5-Amino-2-hydroxypyridine CAS#: 33630-94-3 [m.chemicalbook.com]
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